

Proper Disposal of Fenipentol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Fenipentol*

Cat. No.: *B1672507*

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For immediate release: Researchers, scientists, and drug development professionals handling **Fenipentol** must adhere to strict disposal protocols to ensure laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the proper disposal of **Fenipentol**, a compound recognized for causing serious eye irritation and being very toxic to aquatic life.

Fenipentol, also known as Pancoral, is a choleric agent used in laboratory research. Due to its hazardous properties, it cannot be disposed of as regular waste. Improper disposal can lead to significant environmental damage and potential regulatory non-compliance.

Key Safety and Hazard Information

All personnel must be familiar with the hazard profile of **Fenipentol** before handling and disposal. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies **Fenipentol** with the following hazards:

- H319: Causes serious eye irritation.[1][2]
- H400: Very toxic to aquatic life.[1][2]

The corresponding GHS pictograms are the exclamation mark (GHS07) for irritation and the environment pictogram (GHS09) for aquatic toxicity.[3]

Quantitative Data Summary

While specific quantitative disposal limits are determined by local, state, and federal regulations, the following table summarizes key physical and hazard properties of **Fenipentol**.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆ O	
Molecular Weight	164.24 g/mol	
Appearance	White solid lumps or crystalline powder / Colorless to almost colorless clear liquid	
Solubility	Insoluble in water; soluble in alcohol and oils.	
Boiling Point	137°C at 2mm Hg	
GHS Hazard Statements	H319: Causes serious eye irritation; H400: Very toxic to aquatic life.	
GHS Precautionary Statements (Disposal)	P273: Avoid release to the environment; P501: Dispose of contents/container in accordance with local/regional/national/international regulations.	

Experimental Protocols: Step-by-Step Disposal Procedures

The following protocols outline the mandatory steps for the safe disposal of **Fenipentol** waste, including pure chemical, contaminated materials, and empty containers. These procedures are based on general best practices for hazardous laboratory chemical waste disposal.

Waste Identification and Segregation

- Identify: All waste streams containing **Fenipentol** must be treated as hazardous waste. This includes unused or expired **Fenipentol**, solutions containing **Fenipentol**, and any materials (e.g., gloves, absorbent pads, glassware) contaminated with **Fenipentol**.
- Segregate: Do not mix **Fenipentol** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office. Keep it separate from non-hazardous waste.

Personal Protective Equipment (PPE)

- Before handling **Fenipentol** waste, all personnel must wear appropriate PPE:
 - Safety goggles or a face shield to protect against eye irritation.
 - Chemically resistant gloves (e.g., nitrile).
 - A lab coat.

Waste Collection and Containment

- Primary Container:
 - Use a designated, leak-proof, and chemically compatible container for collecting **Fenipentol** waste.
 - The container must have a secure, tight-fitting lid and be kept closed except when adding waste.
 - For solid waste, a sealable plastic bag or a wide-mouth solid waste container can be used.
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste."
 - The label must also include the full chemical name ("**Fenipentol**"), the specific hazards (e.g., "Eye Irritant," "Toxic to Aquatic Life"), and the date accumulation started.

Handling Spills

- In the event of a spill, immediately alert others in the area.
- For small spills:
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or a commercial spill kit powder).
 - Work from the outside of the spill inward to prevent spreading.
 - Once the liquid is fully absorbed, use non-sparking tools to scoop the material into the designated hazardous waste container.
 - Clean the spill area with soap and water, and collect the cleaning materials as hazardous waste.
- For large spills (greater than 1 liter), evacuate the area immediately and contact your institution's EHS or emergency response team.

Disposal of Empty Containers

- Empty containers that held **Fenipentol** must also be disposed of as hazardous waste unless properly decontaminated.
- To decontaminate, triple-rinse the container with a suitable solvent (e.g., ethanol or acetone) that can dissolve **Fenipentol**.
- Crucially, the rinsate from this cleaning process is considered hazardous waste and must be collected in a properly labeled hazardous waste container for disposal.
- After triple-rinsing, deface the original label on the container before disposing of it in the regular trash or as directed by your institution.

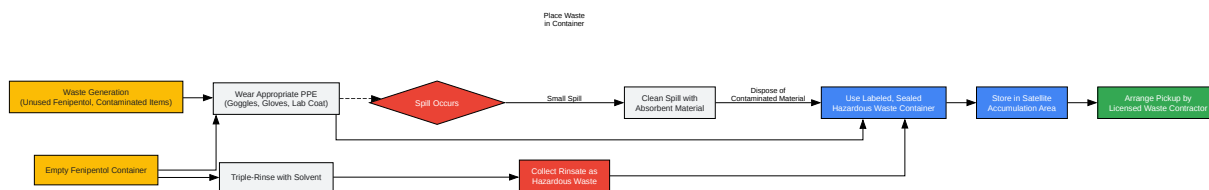
Final Disposal

- Never dispose of **Fenipentol** down the drain or in the regular trash. This is illegal and poses a severe threat to aquatic ecosystems.

- Store the sealed and labeled hazardous waste container in a designated satellite accumulation area within the laboratory.
- Arrange for the collection of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor. These professionals are trained to handle and dispose of such chemicals in compliance with all regulations.

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **Fenipentol**.



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Caption: Workflow for the safe handling and disposal of **Fenipentol** waste.

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References

- 1. Fenipentol | C₁₁H₁₆O | CID 3338 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. echemi.com [echemi.com]
- 3. Fenipentol | 583-03-9 [chemicalbook.com]
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